

# 2,5-Dichlorophenylhydrazine hydrochloride molecular weight

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## Compound of Interest

**Compound Name:** 2,5-Dichlorophenylhydrazine hydrochloride

**Cat. No.:** B1587539

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An In-Depth Technical Guide to **2,5-Dichlorophenylhydrazine Hydrochloride**: Molecular Weight and Applications

## Introduction

**2,5-Dichlorophenylhydrazine hydrochloride** (CAS No: 50709-35-8) is a substituted aromatic hydrazine salt of significant interest in synthetic organic chemistry. As a stable, crystalline solid, it serves as a crucial precursor for the synthesis of various heterocyclic compounds, most notably in the construction of chlorinated indole scaffolds. This guide provides a detailed examination of its core physicochemical properties, with a primary focus on its molecular weight, and explores its practical application in established synthetic protocols, offering insights for researchers and drug development professionals.

## Core Physicochemical Properties

The foundation of any synthetic protocol is a precise understanding of the reagents involved. The molecular weight of **2,5-Dichlorophenylhydrazine hydrochloride** is a critical parameter for all stoichiometric calculations, ensuring reaction efficiency and reproducibility.

The molecular formula for this compound is  $C_6H_7Cl_3N_2$ .<sup>[1][2][3]</sup> It is the hydrochloride salt of the parent compound, (2,5-Dichlorophenyl)hydrazine ( $C_6H_6Cl_2N_2$ , MW: 177.03 g/mol ).<sup>[1][4][5][6]</sup> The addition of a hydrogen chloride (HCl) molecule results in the final molecular weight.

Molecular Weight: 213.49 g/mol [\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)

This value is consistently reported across major chemical data repositories and suppliers. A slight variation to 213.5 g/mol may be observed due to rounding.[\[1\]](#)

## Table 1: Key Physicochemical Data

| Property          | Value  | Source(s)   |
|-------------------|--|---|
| Molecular Weight  | 213.49 g/mol   | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molecular Formula | C <sub>6</sub> H <sub>7</sub> Cl <sub>3</sub> N <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>                     |
| CAS Number        | 50709-35-8   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>                     |
| Appearance        | Off-white to light yellow<br>crystalline solid/powder        | <a href="#">[8]</a>   |
| Melting Point     | 208 °C (decomposes)  | <a href="#">[2]</a> <a href="#">[8]</a>   |
| InChIKey          | RQZTURFFWSJCMT-<br>UHFFFAOYSA-N                              | <a href="#">[1]</a>   |
| Storage           | Inert atmosphere, Room<br>Temperature                        | <a href="#">[8]</a>   |

## The Role of Molecular Weight in Experimental Design

In synthetic chemistry, molecular weight is the cornerstone of quantitative analysis. It directly links the macroscopic mass of a substance (weighed on a balance) to the microscopic number of molecules (moles). For a senior application scientist, leveraging the precise molecular weight of 213.49 g/mol is non-negotiable for:

- Stoichiometric Accuracy: Ensuring the correct molar ratios of reactants. In multi-step syntheses, slight inaccuracies in stoichiometry can cascade, drastically reducing the overall yield and purity of the final product.
- Reagent Limiting/Excess Calculation: Deliberately controlling which reactant is the limiting agent to maximize the conversion of a more valuable or complex substrate.

- Yield Calculation: Accurately determining the theoretical and actual yield of a reaction, which is a primary metric for assessing the efficiency and success of a synthetic route.

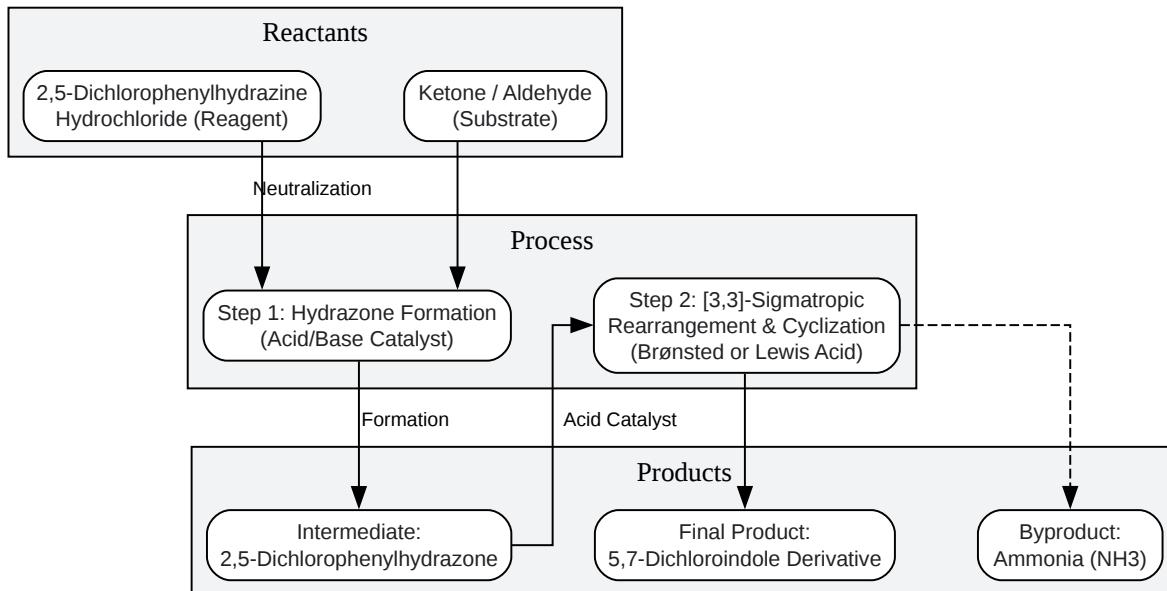
## Primary Application: The Fischer Indole Synthesis

A predominant application of **2,5-Dichlorophenylhydrazine hydrochloride** is as a key building block in the Fischer Indole Synthesis. This powerful reaction enables the formation of an indole ring—a privileged scaffold in medicinal chemistry—from a phenylhydrazine and an aldehyde or ketone under acidic conditions. The dichloro-substitution pattern of this specific reagent allows for the creation of indoles with chlorine atoms at the 5- and 7-positions, which can be pivotal for modulating the pharmacological properties of a target molecule.

The general workflow involves two main stages:

- Hydrazone Formation: The 2,5-dichlorophenylhydrazine reacts with a carbonyl compound (ketone or aldehyde) to form a phenylhydrazone intermediate. The hydrochloride salt is typically neutralized in situ or prior to the reaction.
- Cyclization: The phenylhydrazone undergoes an acid-catalyzed intramolecular electrophilic substitution (a[2][2]-sigmatropic rearrangement), followed by the elimination of ammonia to form the aromatic indole ring.

## Workflow of the Fischer Indole Synthesis

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